

Application Note: Analysis of C11 Alkanes using Gas Chromatography-Mass Spectrometry (GC-MS)

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Compound of Interest

Compound Name: 4-Tert-butylheptane

CAS No.: 60302-21-8

Cat. No.: B14622088

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Introduction

Undecane and its isomers, collectively known as C11 alkanes, are volatile organic compounds found in various matrices, including environmental samples, petroleum products, and biological systems. Gas chromatography-mass spectrometry (GC-MS) is a powerful analytical technique for the separation, identification, and quantification of these compounds. This application note provides a detailed protocol for the analysis of C11 alkanes using GC-MS, intended for researchers, scientists, and professionals in drug development and related fields.

Principle

Gas chromatography separates volatile compounds based on their partitioning between a stationary phase in a capillary column and a mobile gaseous phase. As the separated compounds elute from the column, they enter the mass spectrometer, which ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio (m/z). The resulting mass spectrum provides a molecular fingerprint that allows for the identification and

quantification of the analyte. For alkanes, electron ionization (EI) typically leads to extensive fragmentation, producing a characteristic pattern of ions.

Instrumentation and Materials

- Gas Chromatograph: Agilent 7890B GC system or equivalent.
- Mass Spectrometer: Agilent 5977A MSD or equivalent.
- GC Column: Agilent J&W DB-5ms Ultra Inert GC column (30 m x 0.25 mm, 0.25 μ m) or equivalent nonpolar capillary column.
- Carrier Gas: Helium (99.999% purity).
- Syringes: Gas-tight syringes for sample injection.
- Vials: 2 mL autosampler vials with caps and septa.
- Solvents: Hexane or dichloromethane (analytical grade).
- Standards: Undecane standard, internal standard (e.g., n-dodecane).

Experimental Protocols

Standard Preparation

- Primary Stock Standard (1000 μ g/mL): Accurately weigh 10 mg of undecane standard and dissolve it in 10 mL of hexane in a volumetric flask.
- Working Standards: Prepare a series of working standards by serially diluting the primary stock standard with hexane to achieve concentrations ranging from 1 μ g/mL to 100 μ g/mL.
- Internal Standard (IS) Stock Solution (1000 μ g/mL): Prepare a stock solution of n-dodecane in hexane.
- Calibration Standards: To each working standard, add a known amount of the internal standard solution to achieve a final concentration of 10 μ g/mL.

Sample Preparation

The sample preparation method will vary depending on the matrix. Below are two examples:

A. Liquid Samples (e.g., fuel, essential oils):

- Accurately dilute a known volume or weight of the sample in hexane.
- Add the internal standard to the diluted sample to a final concentration of 10 µg/mL.
- Vortex the sample for 1 minute to ensure homogeneity.
- Transfer an aliquot to a 2 mL autosampler vial for GC-MS analysis.

B. Solid Samples (e.g., plant material, soil):

- Accurately weigh a known amount of the homogenized solid sample into a centrifuge tube.
- Add a known volume of hexane and the internal standard.
- Vortex the mixture for 5 minutes.
- Sonicate the sample for 15 minutes in an ultrasonic bath.
- Centrifuge the sample at 4000 rpm for 10 minutes.
- Carefully transfer the supernatant to a clean vial.
- If necessary, concentrate the extract under a gentle stream of nitrogen.
- Reconstitute the residue in a known volume of hexane and transfer to an autosampler vial.

GC-MS Instrumental Parameters

- Inlet: Split/splitless inlet at 250°C.
- Split Ratio: 50:1.
- Injection Volume: 1 µL.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.

- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 2 minutes.
 - Ramp: 5°C/min to 150°C.
 - Hold: 5 minutes at 150°C.
- MS Transfer Line Temperature: 280°C.
- Ion Source Temperature: 230°C.
- Quadrupole Temperature: 150°C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Acquisition Mode: Full Scan (m/z 40-200) for qualitative analysis and Selected Ion Monitoring (SIM) for quantitative analysis.

Data Presentation

Quantitative Data Summary

The following table summarizes the key quantitative data for the GC-MS analysis of undecane. Retention times can vary between instruments and chromatographic conditions.

Parameter	Value	Reference
Molecular Weight	156.31 g/mol	[1] [2]
Molecular Formula	C ₁₁ H ₂₄	[1] [2]
CAS Number	1120-21-4	[1] [2]
Retention Time (min)	7.026 - 13.78	[3] [4]

Mass Spectral Data

The mass spectrum of undecane is characterized by a series of alkyl fragment ions. The molecular ion peak (m/z 156) is often of low abundance or absent.

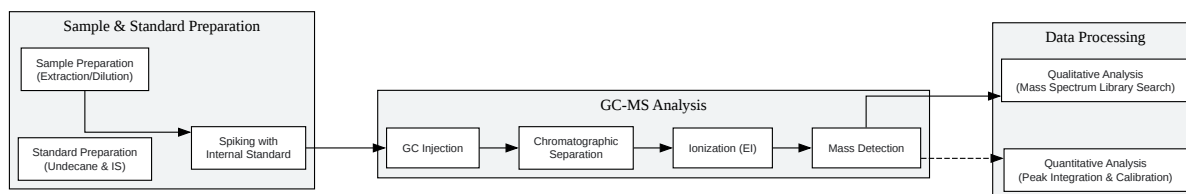
m/z	Relative Abundance (%)	Fragment Ion
43	100	[C3H7] ⁺
57	~80	[C4H9] ⁺
71	~40	[C5H11] ⁺
85	~20	[C6H13] ⁺
156	<5	[C11H24] ⁺ • (Molecular Ion)

Note: Relative abundances are approximate and can vary.

Visualization

Experimental Workflow Diagram

The following diagram illustrates the general workflow for the GC-MS analysis of C11 alkanes.

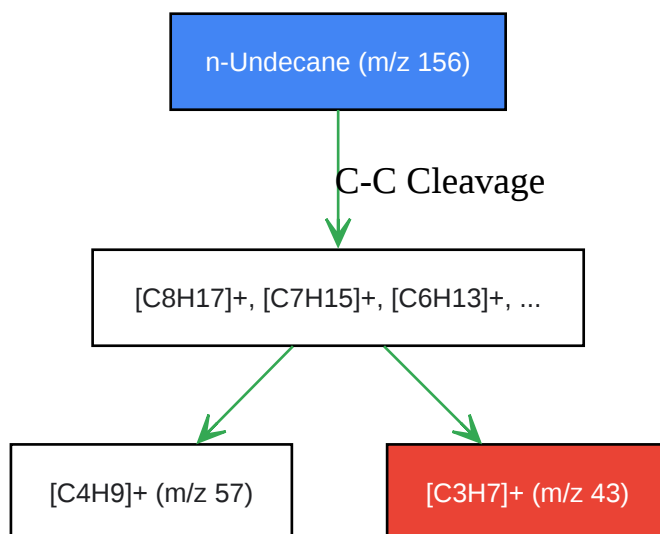


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Caption: GC-MS analysis workflow for C11 alkanes.

Logical Relationship of Fragmentation

The diagram below illustrates the fragmentation pattern of n-undecane under electron ionization.



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Caption: Fragmentation of n-undecane in MS.

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References

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- [2. Undecane \[webbook.nist.gov\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
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